

Analysis of Methyl Brassylate in Fragrance Compositions: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl Brassylate, also known as Ethylene Brassylate or Musk T, is a synthetic macrocyclic musk widely utilized in the fragrance industry.[1] Its chemical name is 1,4-Dioxacycloheptadecane-5,17-dione, with a molecular formula of C₁₅H₂₆O₄ and a molecular weight of 270.36 g/mol . Valued for its soft, sweet, and persistent musky odor, it serves as a foundational base note and an effective fixative in a variety of fragrance compositions, enhancing the longevity and stability of the overall scent profile. **Methyl Brassylate** is a key component in fine fragrances, personal care products, and household goods. Its stability and performance in various matrices, including alcoholic solutions and detergents, make it a versatile ingredient.

The quantitative analysis of **Methyl Brassylate** is crucial for quality control, formulation development, and regulatory compliance. This document provides detailed application notes and experimental protocols for the determination of **Methyl Brassylate** in fragrance compositions using Gas Chromatography-Mass Spectrometry (GC-MS), the industry-standard analytical technique for volatile and semi-volatile fragrance compounds.

Chemical and Physical Properties

A thorough understanding of **Methyl Brassylate**'s properties is essential for developing robust analytical methods.

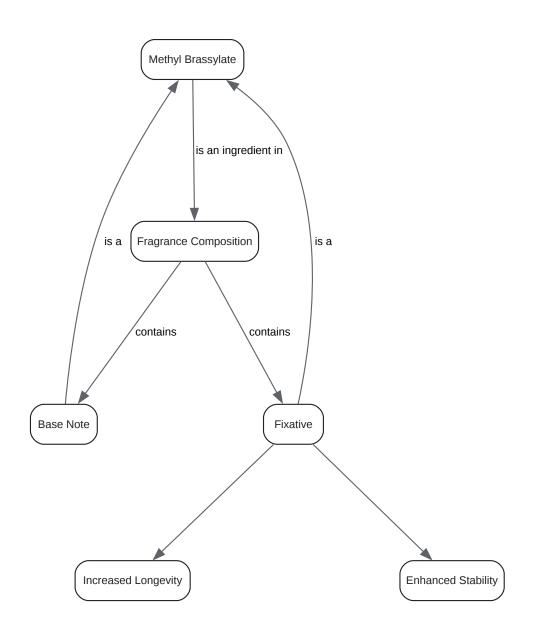


Property	Value	Reference
Molecular Formula	C15H26O4	
Molecular Weight	270.36 g/mol	
CAS Number	105-95-3	
Appearance	Colorless to pale yellow viscous liquid	
Odor Profile	Soft, sweet, musky, with floral and powdery nuances	
Boiling Point	330-434°C at atmospheric pressure	
Vapor Pressure	<0.001 mm Hg at 20°C	
Solubility	Practically insoluble in water	
Log P (octanol/water)	4.3–4.7	

Role in Fragrance Compositions

Methyl Brassylate's primary function in a fragrance is to act as a base note and a fixative. Its low volatility ensures that its scent persists for an extended period, providing a long-lasting impression. It is typically used in concentrations ranging from 0.2% to 10% in fragrance concentrates, with most formulations containing between 0.5% and 3%.





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Caption: Logical relationship of Methyl Brassylate in fragrance compositions.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction (LLE)



This protocol is suitable for the extraction of **Methyl Brassylate** from simple fragrance matrices like alcoholic solutions (e.g., Eau de Parfum, Eau de Toilette).

Materials:

- Fragrance sample
- Methyl tert-butyl ether (MTBE), HPLC grade
- Deionized water
- Anhydrous sodium sulfate
- 50 mL centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filters (0.45 μm)
- GC vials

Procedure:

- Weigh 0.5 g of the fragrance sample into a 50 mL amber centrifuge tube.
- Add 5 mL of deionized water to the tube.
- Add 5 mL of MTBE to the tube.
- Vortex the mixture for 30 minutes.
- Add 5 g of anhydrous sodium sulfate to remove water and aid phase separation.
- Centrifuge the sample at 3000 x g for 30 minutes.
- Carefully collect the supernatant (MTBE layer).



- Filter the supernatant through a 0.45 μm syringe filter into a clean GC vial.
- The sample is now ready for GC-MS analysis.

Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the instrumental parameters for the quantitative analysis of **Methyl Brassylate**.

Instrumentation:

- Gas Chromatograph with a Mass Selective Detector (GC-MS)
- Autosampler

GC-MS Conditions:

Parameter	Setting	
GC Column	HP-5MS (30 m x 0.25 mm, 0.25 μm) or equivalent	
Injector Temperature	250°C	
Injection Volume	1 μL	
Injection Mode	Splitless	
Carrier Gas	Helium at a constant flow of 1.0 mL/min	
Oven Temperature Program	Initial 60°C, hold for 2 min; ramp at 10°C/min to 300°C, hold for 10 min	
Transfer Line Temperature	280°C	
Ion Source Temperature	230°C	
Ionization Mode	Electron Ionization (EI) at 70 eV	
MS Acquisition Mode	Selected Ion Monitoring (SIM)	



Selected Ion Monitoring (SIM) Parameters for Methyl Brassylate:

lon (m/z)	Dwell Time (ms)	Description
98	100	Quantifier Ion
55	100	Qualifier Ion
86	100	Qualifier Ion

Note: The molecular ion of **Methyl Brassylate** (m/z 270) is often of low abundance in El mass spectra. The fragment ions at m/z 98, 55, and 86 are more intense and suitable for quantification.

Data Presentation Calibration Curve

A calibration curve should be prepared using a certified reference standard of **Methyl Brassylate**. A stock solution is serially diluted in MTBE to prepare a series of calibration standards.

Concentration (μg/mL)	Peak Area (m/z 98)
1.0	[Insert Data]
5.0	[Insert Data]
10.0	[Insert Data]
25.0	[Insert Data]
50.0	[Insert Data]
100.0	[Insert Data]

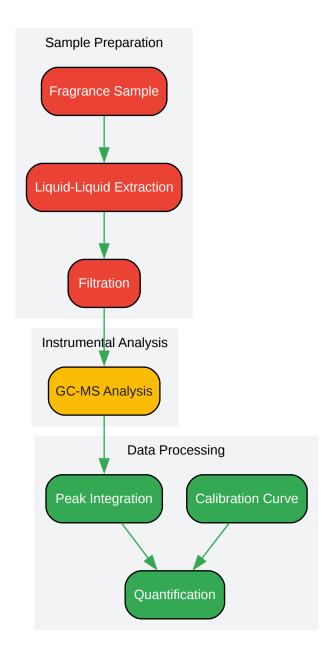
Sample Analysis Results

The concentration of **Methyl Brassylate** in unknown samples is determined by interpolating the peak area of the quantifier ion (m/z 98) from the calibration curve.



Sample ID	Peak Area (m/z 98)	Calculated Concentration (µg/mL)	Concentration in Product (%)
Fragrance A	[Insert Data]	[Insert Data]	[Insert Data]
Fragrance B	[Insert Data]	[Insert Data]	[Insert Data]
Fragrance C	[Insert Data]	[Insert Data]	[Insert Data]

Experimental Workflow





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Caption: Experimental workflow for the analysis of **Methyl Brassylate**.

Conclusion

The protocols and application notes presented here provide a robust framework for the accurate and reliable quantification of **Methyl Brassylate** in fragrance compositions. The use of GC-MS with a validated sample preparation method ensures high sensitivity and selectivity. Adherence to these methodologies will support quality assurance, formulation optimization, and regulatory adherence in the fragrance industry.

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References

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